

# Essential Safety and Handling Guide for CAP 3 (Cholic Acid-Peptide Conjugate)

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## Compound of Interest

Compound Name: CAP 3

Cat. No.: B3026152

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This document provides immediate and essential safety, operational, and disposal guidance for handling **CAP 3**, a cholic acid-peptide conjugate with antibacterial and cytotoxic properties. The following procedures are based on established safety protocols for cytotoxic and antimicrobial peptides and are intended to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent skin and respiratory exposure to **CAP 3**. The required level of protection varies depending on the specific handling procedure.

| Activity                    | Required Personal Protective Equipment  |
|-----------------------------|---|
| Routine Handling & Weighing | - Nitrile or neoprene gloves (double-gloving recommended) - Laboratory coat - Safety glasses with side shields or safety goggles  |
| Working with Solutions      | - Nitrile or neoprene gloves (double-gloving recommended) - Disposable gown with long sleeves and tight-fitting cuffs - Safety goggles or a face shield                         |
| Generating Aerosols or Dust | - All PPE for working with solutions - A properly fitted N95 respirator or higher   |
| Spill Cleanup               | - Chemical-resistant, disposable full-body suit - Double-gloving with chemical-resistant gloves - Safety goggles and a face shield - A properly fitted N95 respirator or higher |

## Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical to minimize exposure risk and ensure the integrity of the compound.

### Engineering Controls:

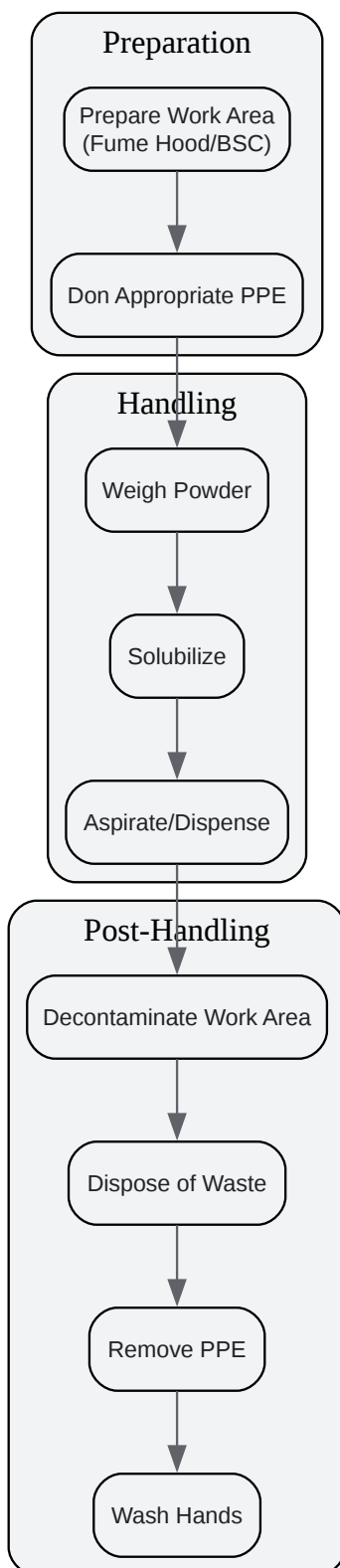
- All work with **CAP 3**, particularly the handling of powders and preparation of solutions, must be conducted in a certified chemical fume hood or a Class II biological safety cabinet.

### Step-by-Step Handling Protocol:

- Preparation:** Before handling, ensure the work area within the fume hood or biological safety cabinet is clean and decontaminated. Cover the work surface with an absorbent, plastic-backed liner.
- Personal Protective Equipment:** Don the appropriate PPE as specified in the table above.
- Weighing:** If working with a powdered form, carefully weigh the required amount in the fume hood to avoid generating dust. Use anti-static weighing dishes if necessary.

- **Solubilization:** To prepare a solution, add the solvent to the container with the powdered **CAP 3** slowly and carefully to avoid splashing. Cap the container and mix gently by inversion or with a vortex mixer at a low speed. Avoid shaking vigorously, which can create aerosols.
- **Aspiration and Dispensing:** Use syringes with Luer-Lok™ tips to prevent accidental needle detachment. When withdrawing the solution from a vial, slowly pull back the plunger to avoid creating a vacuum that could cause the solution to spray out.
- **Post-Handling:** After handling, wipe down all surfaces in the work area with an appropriate decontaminating solution (e.g., 70% ethanol), followed by a cleaning agent. Dispose of all contaminated disposable materials as outlined in the disposal plan.
- **De-gowning:** Remove PPE in the correct order to avoid self-contamination: outer gloves, gown, inner gloves, face and eye protection, and finally, respirator. Wash hands thoroughly with soap and water immediately after removing all PPE.

### **CAP 3** Handling Workflow



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